

# An In-depth Technical Guide to Methyl 3-hydroxynonanoate

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## Compound of Interest

Compound Name: Methyl 3-hydroxynonanoate

Cat. No.: B164404

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 3-hydroxynonanoate**, including its chemical identity, physicochemical properties, and proposed methodologies for its synthesis and analysis. This document is intended to serve as a valuable resource for professionals in research and development.

## Chemical Identity and Structure

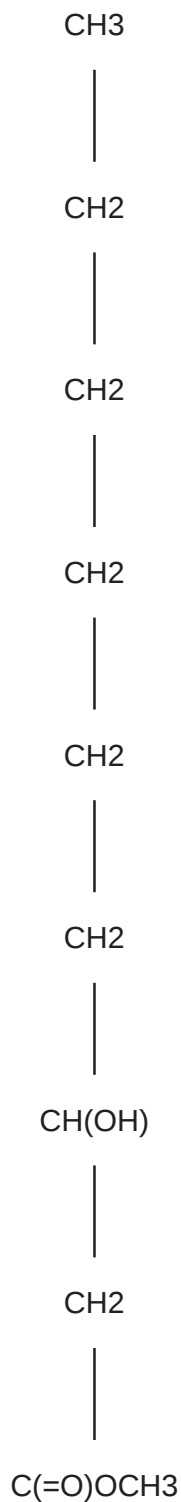
IUPAC Name: **methyl 3-hydroxynonanoate**[\[1\]](#)

Synonyms: 3-Hydroxynonanoic acid methyl ester, Methyl 3-hydroxy-nonanoate[\[1\]](#)

CAS Number: 83968-06-3[\[2\]](#)[\[3\]](#)

The fundamental structure of **methyl 3-hydroxynonanoate** consists of a nine-carbon chain (nonanoic acid) with a hydroxyl group at the third carbon and a methyl ester at the carboxyl group.

## Chemical Structure of Methyl 3-hydroxynonanoate

[Click to download full resolution via product page](#)Caption: Chemical structure of **methyl 3-hydroxynonanoate**.

## Physicochemical Properties

Quantitative data for **methyl 3-hydroxynonanoate** is not extensively available in the public domain. The following table summarizes the available data for the target compound and includes data for homologous compounds for reference and comparison.

Property	Methyl 3-hydroxynonanoate	Methyl 3-hydroxyhexanoate (Homolog)	Methyl 9-Hydroxynonanoate (Isomer)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>3</sub> [2]	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	C <sub>10</sub> H <sub>20</sub> O <sub>3</sub>
Molecular Weight	188.26 g/mol [2]	146.18 g/mol	188.27 g/mol
Physical State	Liquid	-	Liquid
Purity	>98%[2]	>98%	95% (GC)
Boiling Point	Not available	-	272 °C
Density	Not available	-	0.97 g/mL at 25 °C
Refractive Index	Not available	-	Not available

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **methyl 3-hydroxynonanoate** are not readily available. However, based on established methods for similar 3-hydroxy fatty acid methyl esters, the following generalized protocols can be adapted.

### Synthesis of Methyl 3-hydroxynonanoate

A plausible synthetic route for **methyl 3-hydroxynonanoate** involves the esterification of 3-hydroxynonanoic acid. The precursor, 3-hydroxynonanoic acid, can be synthesized from nonanoic acid.

Materials:

- Nonanoic acid

- Methanol (anhydrous)
- Strong acid catalyst (e.g., concentrated sulfuric acid or boron trifluoride-methanol complex)
- Sodium bicarbonate solution (saturated)
- Brine solution (saturated)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents (e.g., diethyl ether, hexane)

Procedure:

- Esterification:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-hydroxynonanoic acid in an excess of anhydrous methanol.
  - Carefully add a catalytic amount of concentrated sulfuric acid or BF<sub>3</sub>-methanol complex to the solution.
  - Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up:
  - After completion, cool the reaction mixture to room temperature.
  - Carefully neutralize the excess acid with a saturated sodium bicarbonate solution.
  - Extract the aqueous layer with an organic solvent such as diethyl ether or hexane.
  - Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **methyl 3-**

**hydroxynonanoate.**

- Purification:
  - The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **methyl 3-hydroxynonanoate**.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard and effective technique for the analysis of fatty acid methyl esters.

### Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fatty acid methyl ester analysis (e.g., a polar cyano-column or a DB-Wax column)

### Procedure:

- Sample Preparation:
  - Prepare a dilute solution of the purified **methyl 3-hydroxynonanoate** in a volatile organic solvent (e.g., hexane or dichloromethane).
- GC-MS Analysis:
  - Inject a small volume (e.g., 1  $\mu$ L) of the sample solution into the GC inlet.
  - The separation of the analyte is achieved on the capillary column using a suitable temperature program. A typical program might start at a lower temperature (e.g., 70°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 240°C) to ensure the elution of the compound.
  - The eluting compound is then introduced into the mass spectrometer for ionization and detection. Electron impact (EI) ionization is commonly used.

- Data Analysis:
  - The identity of **methyl 3-hydroxynonanoate** can be confirmed by its retention time and the fragmentation pattern in the mass spectrum. The mass spectrum is expected to show a molecular ion peak and characteristic fragment ions corresponding to the structure of the molecule.

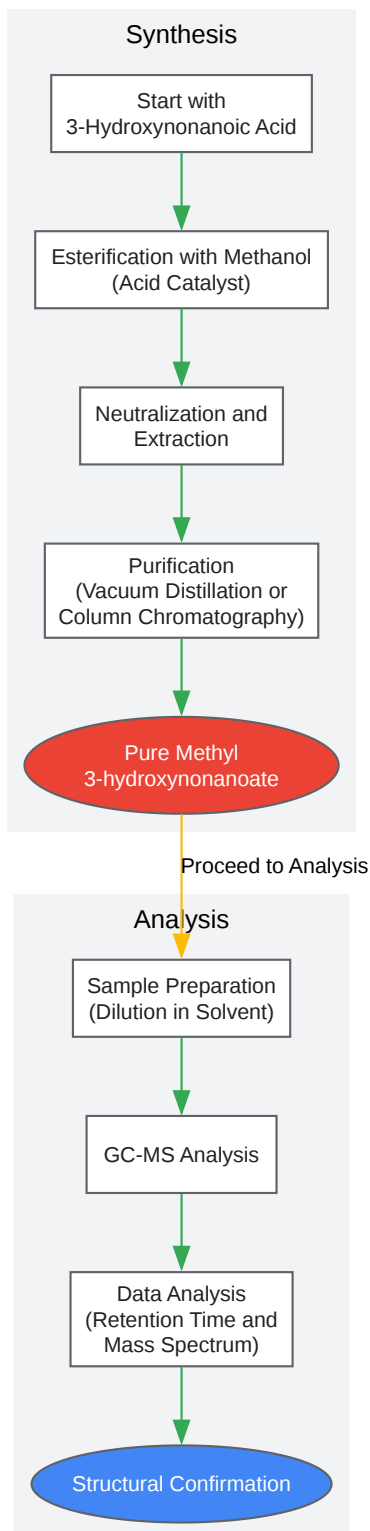
## Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the biological activity of **methyl 3-hydroxynonanoate** or its involvement in any signaling pathways. Research on related medium-chain fatty acids and their esters suggests potential roles in various biological processes, but direct evidence for **methyl 3-hydroxynonanoate** is lacking. Further investigation is required to elucidate its potential biological functions.

## Logical Workflow for Synthesis and Analysis

The following diagram illustrates a logical workflow for the synthesis and subsequent analysis of **methyl 3-hydroxynonanoate**.

## Workflow for Synthesis and Analysis

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Caption: A logical workflow for the synthesis and analysis of **methyl 3-hydroxynonanoate**.

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## References

- 1. Methyl 3-hydroxynonanoate | C<sub>10</sub>H<sub>20</sub>O<sub>3</sub> | CID 11830182 - PubChem [pubchem.ncbi.nlm.nih.gov]
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